

19-Noretiocholanolone: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 19-Noretiocholanolone

Cat. No.: B1255105

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An In-depth Examination of the Chemical Structure, Properties, and Biological Significance of a Key Nandrolone Metabolite.

Introduction

19-Noretiocholanolone, a significant metabolite of the anabolic androgenic steroid nandrolone, serves as a critical biomarker in anti-doping analyses. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, metabolic pathway, and the analytical methodologies employed for its detection. Furthermore, it delves into the androgen receptor signaling pathway, the primary mechanism through which its parent compound, nandrolone, exerts its biological effects. This document is intended for researchers, scientists, and professionals in the fields of drug development, endocrinology, and forensic analysis.

Chemical Structure and Properties

19-Noretiocholanolone, with the systematic IUPAC name (3 α ,5 β)-3-hydroxy-estrane-17-one, is a stereoisomer of 19-norandrosterone. Its chemical identity is well-established through various analytical techniques. The fundamental properties of **19-noretiocholanolone** are summarized in the tables below.

Table 1: Chemical Identifiers of 19-Noretiocholanolone

Identifier	Value
IUPAC Name	(3R,5R,8R,9R,10S,13S,14S)-3-hydroxy-13-methyl-2,3,4,5,6,7,8,9,10,11,12,14,15,16-tetradecahydro-1H-cyclopenta[a]phenanthren-17-one[1][2]
CAS Number	33036-33-8[1][3]
Molecular Formula	C18H28O2[1][3]
Molecular Weight	276.41 g/mol [3][4]
Canonical SMILES	<chem>C[C@]12CC[C@@H]3[C@H]4CC--INVALID-LINK--O[1]</chem>
InChI Key	UOUIARGWRPHDBX-DHMOVHTBWSA-N[1]

Table 2: Physicochemical Properties of 19-Noretiocholanolone

Property	Value
XLogP3	3.3[1]
Hydrogen Bond Donor Count	1[3]
Hydrogen Bond Acceptor Count	2[3]
Rotatable Bond Count	0[3]
Exact Mass	276.208930132 Da[1]
Heavy Atom Count	20[3]
Complexity	418[3]
Solubility	Acetonitrile: 1 mg/ml, Ethanol: 1 mg/ml, Methanol: 1 mg/ml[5]

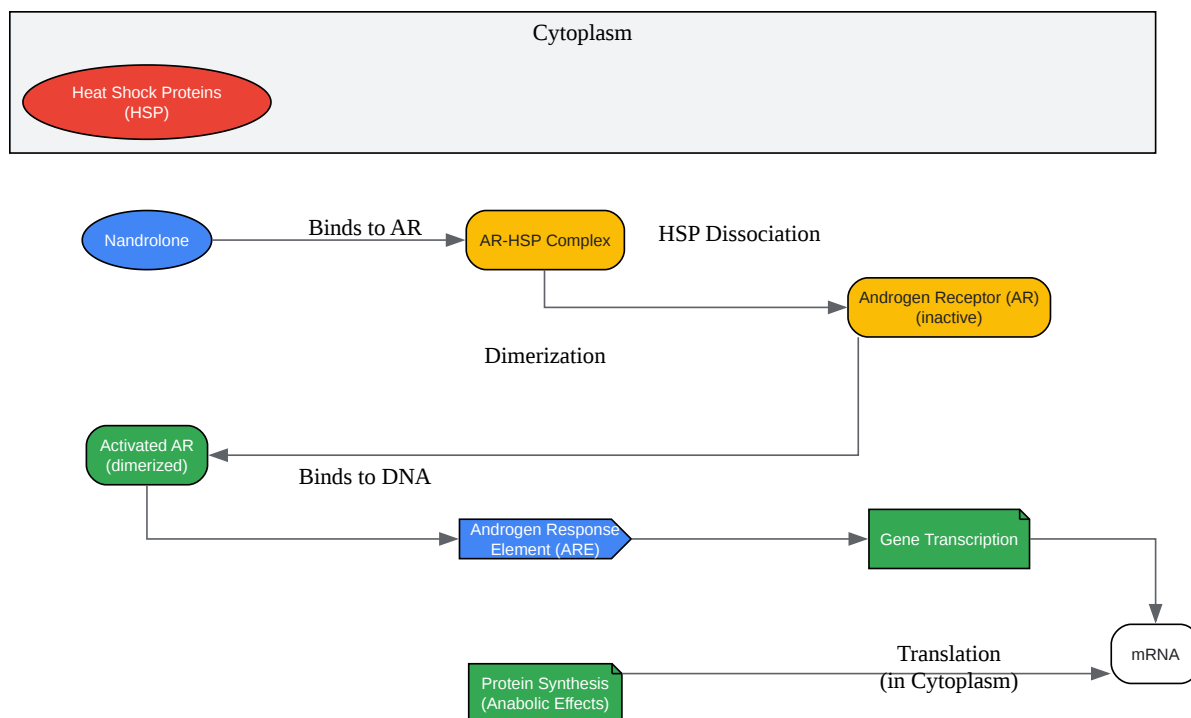
Metabolism and Biological Significance

19-Noretiocholanolone is a primary urinary metabolite of the synthetic anabolic steroid nandrolone (19-nortestosterone) and its prohormones like 19-norandrostenedione.[2][6][7] The formation of **19-noretiocholanolone** occurs in the liver primarily through the action of the enzyme 5 β -reductase on nandrolone.[3] Its presence and concentration in urine are key indicators of nandrolone administration, making it a crucial target in anti-doping screening.[8]

While nandrolone is a known agonist of the androgen receptor (AR), the specific biological activity and binding affinity of **19-noretiocholanolone** to the AR are not extensively documented.[9][10] However, as a metabolite, its presence signifies the administration of a potent anabolic agent. The biological effects are therefore primarily attributed to the parent compound, nandrolone, which interacts with the androgen receptor to elicit a range of physiological responses.

Androgen Receptor Signaling Pathway

Nandrolone, like other androgens, exerts its effects by binding to and activating the androgen receptor, a ligand-activated transcription factor.[9] The activation of the AR initiates a signaling cascade that ultimately leads to changes in gene expression, resulting in the anabolic and androgenic effects associated with these steroids.



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Caption: Androgen Receptor Signaling Pathway for Nandrolone.

Experimental Protocols

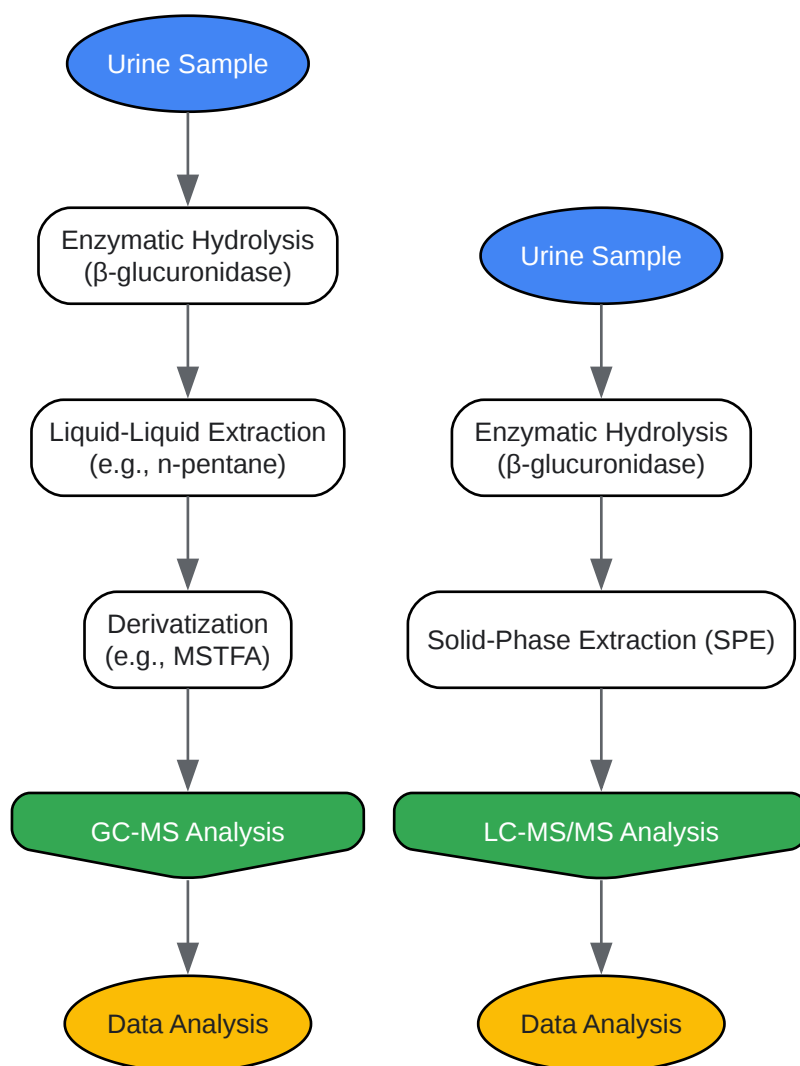
The detection and quantification of **19-noretiocholanolone** in urine are predominantly performed using gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS). These methods offer high sensitivity and specificity, crucial for anti-doping analysis.

Gas Chromatography-Mass Spectrometry (GC-MS)

Protocol for **19-Noretiocholanolone** Detection

This protocol provides a general workflow for the analysis of **19-noretiocholanolone** in urine. Specific parameters may need optimization based on the instrumentation and laboratory conditions.

- Sample Preparation:
 - Hydrolysis: To 2 mL of urine, add an internal standard (e.g., d3-19-norandrosterone). Add 1 mL of phosphate buffer (pH 7.0) and 50 μ L of β -glucuronidase from *E. coli*. Incubate at 50-60°C for 1-3 hours to deconjugate the steroid metabolites.
 - Extraction: After cooling, adjust the pH to 9-10 with a carbonate buffer. Perform liquid-liquid extraction with 5 mL of an organic solvent (e.g., n-pentane or a mixture of diethyl ether and n-hexane). Vortex and centrifuge to separate the phases. The organic layer is collected.
 - Derivatization: Evaporate the organic extract to dryness under a stream of nitrogen. Reconstitute the residue in a derivatizing agent such as a mixture of N-methyl-N-(trimethylsilyl)trifluoroacetamide (MSTFA), ammonium iodide, and dithioerythritol. Heat at 60-70°C for 20-30 minutes to form trimethylsilyl (TMS) derivatives.
- GC-MS Analysis:
 - Injection: Inject 1-2 μ L of the derivatized sample into the GC-MS system.
 - Gas Chromatography: Use a capillary column (e.g., HP-5MS) with helium as the carrier gas. A typical temperature program starts at 150°C, ramps up to 280°C, and holds for a few minutes.
 - Mass Spectrometry: Operate the mass spectrometer in electron ionization (EI) mode. For quantification, selected ion monitoring (SIM) is often used, targeting characteristic ions of the TMS-derivatized **19-noretiocholanolone**.



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